

# In-Depth Technical Guide: C6 NBD-L-threo-dihydrosphingosine

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## Compound of Interest

Compound Name: C6 NBD-L-threo-dihydrosphingosine

Cat. No.: B15551670

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## Core Compound Details

**C6 NBD-L-threo-dihydrosphingosine** is a fluorescently labeled sphingolipid analog used in cell biology and lipid research to visualize and track the metabolism and trafficking of sphingolipids within living and fixed cells. Its fluorescent NBD (7-nitrobenz-2-oxa-1,3-diazol-4-yl) group allows for detection by fluorescence microscopy.

| Property              | Value        | Source                                  |
|-----------------------|--------------|-----------------------------------------|
| CAS Number            | 114301-98-3  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula     | C30H51N5O6   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight      | 577.76 g/mol | <a href="#">[1]</a> <a href="#">[2]</a> |
| Excitation Wavelength | ~466 nm      | <a href="#">[3]</a>                     |
| Emission Wavelength   | ~536 nm      | <a href="#">[3]</a>                     |
| Purity                | >98%         | <a href="#">[1]</a> <a href="#">[2]</a> |

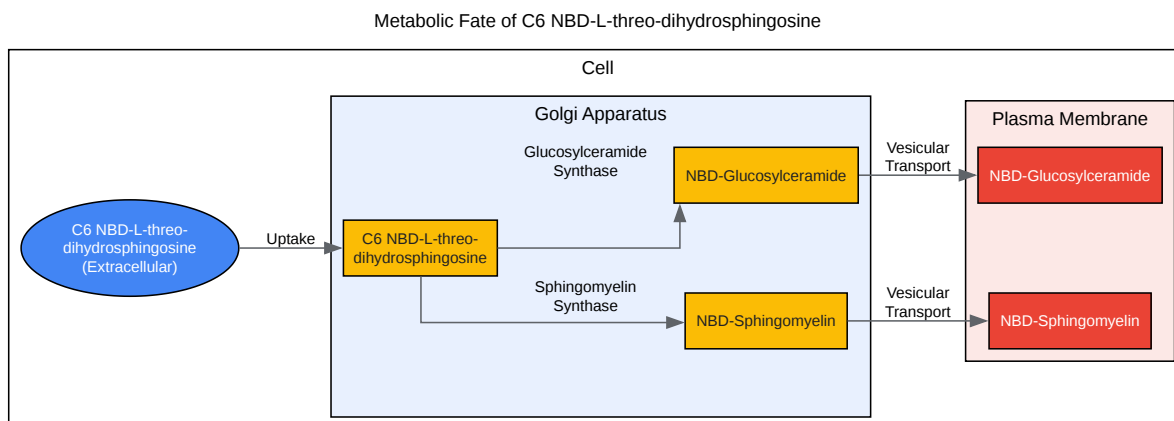
## Suppliers

| Supplier                  | Product Name                                | Catalog Number |
|---------------------------|---------------------------------------------|----------------|
| Larodan                   | C6 NBD-L-threo-Dihydrosphingosine           | -              |
| INDOFINE Chemical Company | C6 NBD-L-threo-DIHYDROSPHINGOSINE           | 39-5054        |
| Cayman Chemical           | C6 NBD L-threo dihydro Ceramide (d18:0/6:0) | -              |

Note: Product names and catalog numbers may vary. Please refer to the supplier's website for the most current information.

## Metabolic Pathway and Cellular Trafficking

**C6 NBD-L-threo-dihydrosphingosine**, as a ceramide analog, is a substrate for enzymes involved in sphingolipid metabolism. Upon introduction to cells, it is primarily processed within the Golgi apparatus. In the Golgi, it can be metabolized into fluorescent analogs of sphingomyelin (SM) and glucosylceramide (GlcCer).[\[4\]](#) These newly synthesized fluorescent sphingolipids are then transported to other cellular compartments, including the plasma membrane.[\[4\]](#) This process allows for the visualization of sphingolipid trafficking pathways.



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Caption: Metabolic pathway of **C6 NBD-L-threo-dihydrosphingosine** in a typical mammalian cell.

## Experimental Protocols

The following are generalized protocols for working with fluorescently labeled sphingolipids like **C6 NBD-L-threo-dihydrosphingosine**. Optimization for specific cell types and experimental conditions is recommended.

### Protocol 1: Labeling of Live Cells with NBD-Ceramide

This protocol is adapted from methods used for NBD C6-ceramide and is suitable for visualizing the Golgi apparatus and tracking lipid trafficking.

Materials:

- **C6 NBD-L-threo-dihydrosphingosine**
- Ethanol or DMSO for stock solution

- Defatted Bovine Serum Albumin (BSA)
- Serum-free cell culture medium (e.g., DMEM or HBSS/HEPES)
- Live-cell imaging microscope with appropriate filter sets for NBD (Excitation/Emission: ~466/536 nm)
- Cells grown on glass-bottom dishes or coverslips

#### Procedure:

- Prepare NBD-Ceramide Stock Solution: Dissolve **C6 NBD-L-threo-dihydrosphingosine** in ethanol or DMSO to a stock concentration of 1-5 mM. Store at -20°C, protected from light.
- Prepare NBD-Ceramide-BSA Complex:
  - Dry down an aliquot of the stock solution under a stream of nitrogen gas.
  - Redissolve the lipid film in a small volume of ethanol.
  - Prepare a solution of defatted BSA (e.g., 0.34 mg/mL) in serum-free medium.
  - While vortexing the BSA solution, inject the ethanolic NBD-ceramide solution to create a final complex of approximately 5 µM NBD-ceramide and 5 µM BSA.<sup>[5]</sup>
- Cell Labeling:
  - Wash cells grown on coverslips twice with serum-free medium.
  - Incubate the cells with the NBD-ceramide-BSA complex (at a final concentration of 2-5 µM) for 30 minutes at 4°C.<sup>[5]</sup> This allows the lipid to associate with the plasma membrane.
  - Wash the cells three times with ice-cold serum-free medium to remove excess probe.
- Trafficking Visualization:
  - Add fresh, pre-warmed (37°C) complete medium to the cells.

- Incubate at 37°C for 30-60 minutes to allow for internalization and transport to the Golgi apparatus.[\[5\]](#)
- Mount the coverslips and observe under a fluorescence microscope. The Golgi apparatus should appear brightly stained.

## Protocol 2: Analysis of Sphingolipid Metabolism by HPLC

This protocol provides a framework for quantifying the conversion of **C6 NBD-L-threo-dihydrosphingosine** to its metabolites.

Materials:

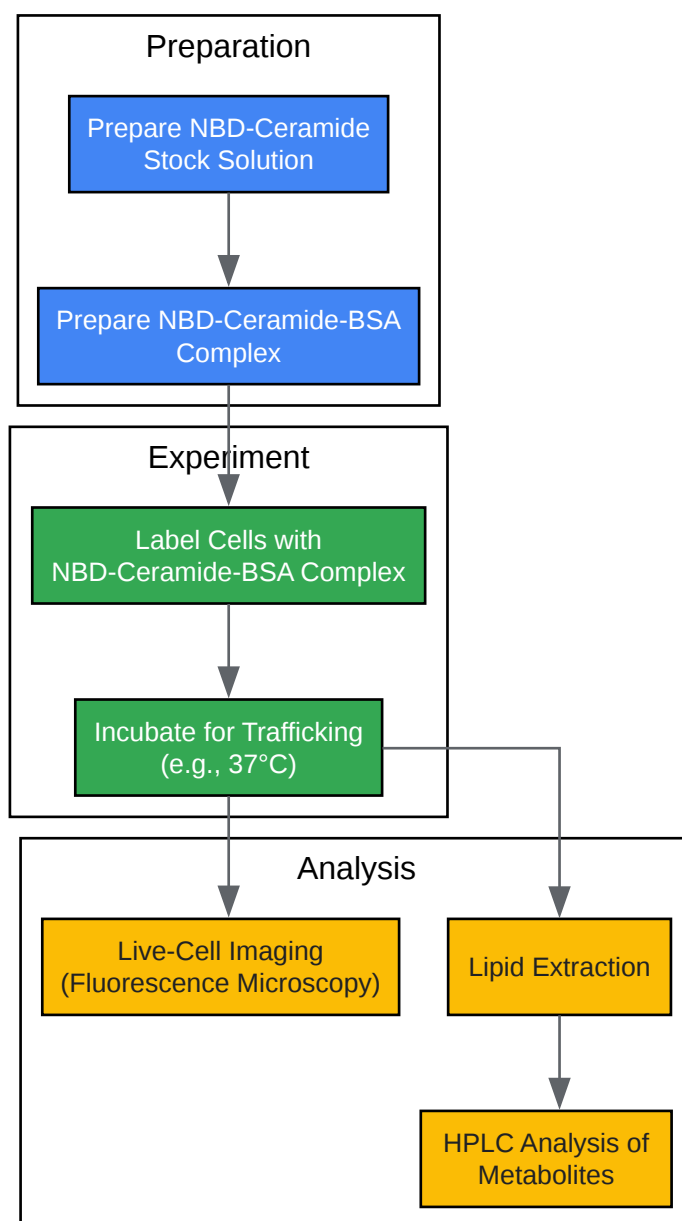
- Cells cultured in appropriate dishes
- **C6 NBD-L-threo-dihydrosphingosine**-BSA complex (prepared as in Protocol 1)
- Lipid extraction solvents (e.g., chloroform, methanol)
- HPLC system with a fluorescence detector

Procedure:

- Cell Labeling and Lipid Extraction:
  - Label cells with the NBD-ceramide-BSA complex as described above (e.g., for 1 hour).
  - Wash the cells to remove unincorporated probe.
  - Lyse the cells and extract the lipids using a standard method such as the Bligh-Dyer or Folch extraction.
- HPLC Analysis:
  - Dry the extracted lipid phase under nitrogen.
  - Reconstitute the lipid extract in a suitable solvent for HPLC injection (e.g., mobile phase).

- Separate the fluorescent lipids using a normal-phase or reverse-phase HPLC column.
- Detect the NBD-labeled lipids using a fluorescence detector set to the appropriate excitation and emission wavelengths.
- Quantify the peaks corresponding to the parent compound and its metabolites (NBD-sphingomyelin, NBD-glucosylceramide, etc.) by comparing their peak areas.[6]

#### General Experimental Workflow for NBD-Sphingolipid Analysis



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Caption: A generalized workflow for experiments involving **C6 NBD-L-threo-dihydrosphingosine**.

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